

What are the physical and chemical properties of sodium phenylphosphinate?

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Compound of Interest

Compound Name: Sodium phenylphosphinate

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Sodium Phenylphosphinate: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Introduction

Sodium phenylphosphinate, also known as sodium benzenephosphinate, is an organophosphorus compound with the chemical formula $C_6H_5NaO_2P$. It presents as a white, crystalline solid or powder.^{[1][2]} While extensively utilized in industrial applications as a heat and light stabilizer for polymers like polyamides and as a flame retardant, its role in the pharmaceutical and drug development sector is primarily as a chemical intermediate and a subject of analytical interest.^{[3][4][5]} This guide provides a detailed overview of the core physical and chemical properties of **sodium phenylphosphinate**, outlines general experimental protocols for its characterization, and presents a logical workflow for its analysis.

Core Physical and Chemical Properties

The fundamental properties of **sodium phenylphosphinate** are summarized below. It is important to note that some reported values, particularly the melting point, vary across different sources.

Table 1: Identifiers and Chemical Formula

Identifier	Value
IUPAC Name	sodium;oxido-oxo-phenylphosphanium
Synonyms	Sodium benzenephosphinate, Phenylphosphinic acid sodium salt[6]
CAS Number	4297-95-4[1][7]
Molecular Formula	C ₆ H ₆ NaO ₂ P[1][7]
Molecular Weight	163.07 g/mol
Canonical SMILES	C1=CC=C(C=C1)--INVALID-LINK--[O-].[Na+]

Table 2: Physical Properties

Property	Value	Source(s)
Appearance	White solid, powder, or crystalline solid.[1][2] Also described as a clear, colorless liquid (likely in solution).[4][8]	[1][2][4][8]
Melting Point	200 °C or >300 °C. There is conflicting data on this property.	[1][2][3][8][9]
Boiling Point	Not determined / Not available.	[9][10]
Solubility	Soluble in water and some organic solvents.[2][3][4]	[2][3][4]
Density	1.254 g/cm ³ (Note: This value may refer to the parent acid).	[2]
Odor	Characteristic, phenol-like.[10]	[10]

Chemical Reactivity and Stability

- Stability: **Sodium phenylphosphinate** is stable under normal storage conditions.[4][10] It should be stored in a cool, dry, well-ventilated area away from direct sunlight, heat sources,

and incompatible substances.[1][10]

- Incompatible Materials: It is incompatible with strong acids, strong bases, and strong oxidizing agents.[10]
- Reactivity: It reacts with non-oxidizing acids to liberate benzene phosphinic acid.[11] With oxidizing agents, such as hydrogen peroxide, it reacts to form sodium phenylphosphonate.[5][11]
- Hazardous Decomposition: When heated to decomposition, it may emit toxic fumes, including oxides of phosphorus, carbon monoxide, and carbon dioxide.[12]

Experimental Protocols

Detailed experimental protocols specifically for **sodium phenylphosphinate** are not readily available in public literature. Therefore, this section outlines established, general methodologies appropriate for the characterization of this and similar organic salts.

Melting Point Determination (Capillary Method)

The melting point is a crucial indicator of purity. Pure crystalline solids typically exhibit a sharp melting range (0.5-1.0 °C), whereas impurities tend to depress and broaden the melting range.[10]

Methodology:

- Sample Preparation: Finely powder a small amount of the dry **sodium phenylphosphinate** sample.
- Capillary Loading: Pack the powdered sample into a capillary tube to a height of 1-2 mm by tapping the sealed end of the tube on a hard surface.[13]
- Apparatus Setup: Place the loaded capillary tube into a melting point apparatus (e.g., Mel-Temp or Thiele tube).[9][10] If using a Thiele tube, attach the capillary to a thermometer with a rubber band, ensuring the sample is level with the thermometer bulb.[9]
- Heating: Heat the apparatus. An initial rapid heating can be done to find an approximate melting point.[10] For an accurate measurement, a second sample should be heated slowly,

at a rate of 1-2 °C per minute, as the temperature approaches the expected melting point.[9]

- Observation: Record the temperature at which the first drop of liquid appears (onset of melting) and the temperature at which the entire sample becomes a clear liquid (completion of melting). This range is the melting point.[1]

Equilibrium Solubility Determination (Shake-Flask Method)

The shake-flask method is a widely recognized technique for determining the equilibrium solubility of a compound.[7]

Methodology:

- Sample Preparation: Add an excess amount of **sodium phenylphosphinate** to a known volume of the desired solvent (e.g., deionized water, ethanol) in a sealed flask or vial. The presence of excess solid is necessary to ensure saturation.[4]
- Equilibration: Agitate the flask at a constant temperature for a prolonged period (e.g., 24-48 hours) to ensure equilibrium is reached between the dissolved and undissolved solid.
- Phase Separation: Allow the suspension to settle. Separate the saturated solution from the excess solid by centrifugation or filtration (using a filter that does not adsorb the solute).
- Quantification: Accurately dilute a known volume of the clear, saturated supernatant. Analyze the concentration of the diluted solution using a suitable analytical technique, such as High-Performance Liquid Chromatography (HPLC) with UV detection or a calibrated UV-Vis spectrophotometer.[7][14]
- Calculation: Calculate the original concentration in the saturated solution, which represents the solubility at that temperature.

Purity Assessment by High-Performance Liquid Chromatography (HPLC)

HPLC is a powerful technique for assessing the purity of phosphinate and phosphonate compounds.[12] Due to the ionic nature of **sodium phenylphosphinate**, ion-pair reversed-

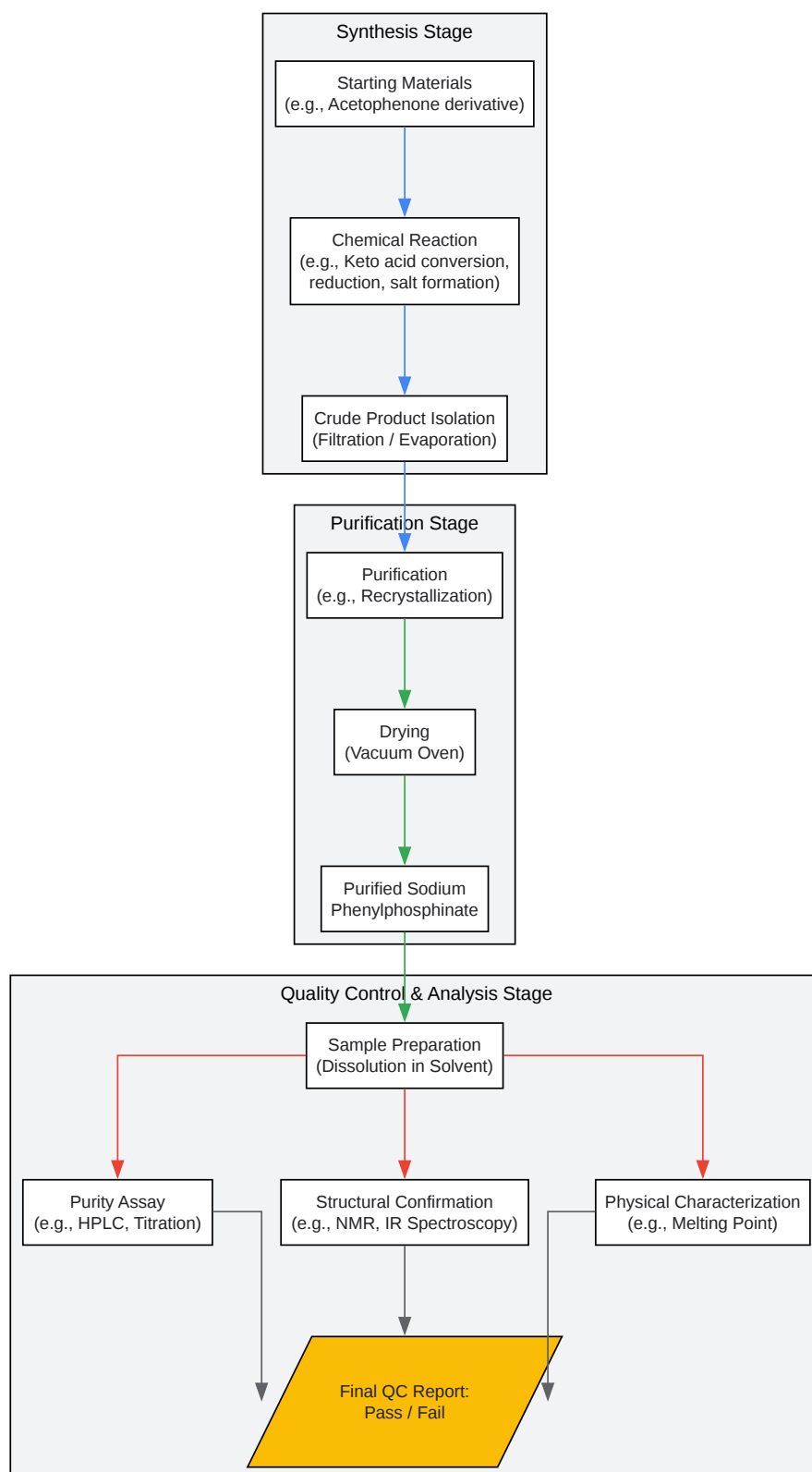
phase HPLC (IP-RPLC) or hydrophilic interaction liquid chromatography (HILIC) are suitable approaches.

General IP-RPLC Methodology:

- Sample Preparation: Accurately weigh and dissolve the **sodium phenylphosphinate** sample in the mobile phase to a known concentration (e.g., 1 mg/mL).[\[12\]](#)
- Chromatographic System:
 - Column: A non-polar stationary phase, such as a C18 column.[\[12\]](#)
 - Mobile Phase: An aqueous buffer containing an ion-pairing reagent (e.g., tetrabutylammonium hydrogen sulfate) mixed with an organic solvent like acetonitrile or methanol.
 - Detector: UV detector set to an appropriate wavelength to detect the phenyl group.
- Analysis: Inject the sample solution into the HPLC system.
- Data Interpretation: The purity is determined by the area percentage of the main peak relative to the total area of all peaks in the chromatogram. Impurities will appear as separate peaks.

Logical Workflow Visualization

The following diagram illustrates a general workflow for the synthesis and subsequent purity verification of an organophosphorus salt like **sodium phenylphosphinate**, a critical process in both chemical manufacturing and drug development contexts where it might be used as a starting material.



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Caption: General workflow from synthesis to quality control analysis of **sodium phenylphosphinate**.

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